

An In-depth Technical Guide to 4,4'-(Dimethylsilylene)bis(oxy)dianiline

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Compound of Interest

Compound Name: *Bis(p-aminophenoxy)dimethylsilane*

Cat. No.: *B075184*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4,4'-(Dimethylsilylene)bis(oxy)dianiline, also known by its common name **Bis(p-aminophenoxy)dimethylsilane**, is an organosilicon compound with the IUPAC name 4-[(4-aminophenoxy)-dimethylsilyl]oxyaniline[1][2]. This molecule incorporates a flexible dimethylsilane core functionalized with two p-aminophenoxy groups. While its primary applications to date have been in the field of materials science, particularly in the synthesis of high-performance polymers like polyimides, its structural motifs—the aminophenoxy group and the organosilane core—suggest potential, yet largely unexplored, applications in the realm of medicinal chemistry and drug development. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and a forward-looking perspective on its potential biological relevance.

Chemical and Physical Properties

A summary of the key chemical and physical properties of 4,4'-(Dimethylsilylene)bis(oxy)dianiline is presented in the table below. These properties are essential for understanding its behavior in various experimental settings.

Property	Value	Source(s)
IUPAC Name	4-[(4-aminophenoxy)-dimethylsilyl]oxyaniline	[1][2]
Other Names	Bis(p-aminophenoxy)dimethylsilane, 4,4'-(Dimethylsilylene)bis(oxy)dianiline	[1][2]
CAS Number	1223-16-1	[1][2]
Molecular Formula	C ₁₄ H ₁₈ N ₂ O ₂ Si	[1][2]
Molecular Weight	274.39 g/mol	[1][2]
Appearance	Solid	
Melting Point	64 °C	
Boiling Point	195-199 °C at 0.5 mmHg	
Flash Point	>110 °C	
Density	1.149 g/cm ³ (Predicted)	

Synthesis of 4,4'-(Dimethylsilylene)bis(oxy)dianiline

The synthesis of 4,4'-(Dimethylsilylene)bis(oxy)dianiline has been explored through various methods, with a focus on optimizing the process for efficiency and cost-effectiveness.

Research indicates that the most economical and reasonable process involves the reaction of p-aminophenol with dimethyldichlorosilane.[1]

Optimized Experimental Protocol

While a highly detailed, step-by-step protocol with specific molar quantities and purification yields is not readily available in the public domain, the optimized synthesis can be summarized as follows[1]:

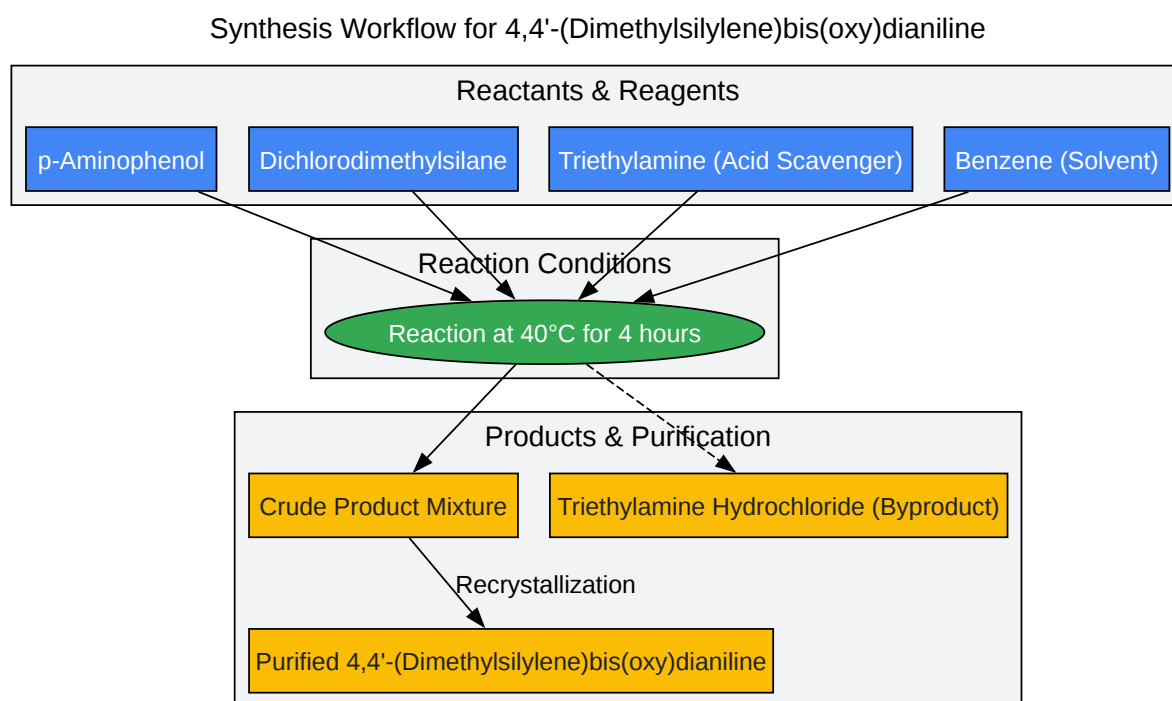
- Reactants: p-Aminophenol and dimethyldichlorosilane.

- Solvent: Benzene.
- Acid Scavenger: Triethylamine.
- Reaction Temperature: 40°C.
- Reaction Time: 4 hours.

The triethylamine is crucial for neutralizing the hydrochloric acid byproduct formed during the reaction. The final product is typically purified by recrystallization.

Synthesis Workflow Diagram

The following diagram illustrates the logical workflow for the synthesis of 4,4'-(Dimethylsilylene)bis(oxy)dianiline.



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A simplified workflow for the synthesis of the target compound.

Potential Applications in Drug Development and Future Research Directions

Currently, there is no direct evidence in the scientific literature detailing the biological activity or therapeutic applications of 4,4'-(Dimethylsilylene)bis(oxy)dianiline. However, the structural components of the molecule provide a basis for postulating its potential in drug discovery.

The Role of the Aminophenoxy Moiety

The aminophenoxy moiety is a recognized pharmacophore in medicinal chemistry. Various derivatives containing this functional group have demonstrated significant biological activities, including anticancer properties. For instance, certain aminophenol analogues have been shown to induce apoptosis in cancer cell lines, with their efficacy being dependent on the nature of the side chains attached to the aminophenol group[3]. Furthermore, flavone derivatives incorporating a 4-aminophenoxy moiety have exhibited selective anticancer activity against non-small cell lung cancer cells by inducing apoptosis and cell cycle arrest[4]. These findings suggest that the two aminophenoxy groups in 4,4'-(Dimethylsilylene)bis(oxy)dianiline could potentially interact with biological targets.

The Influence of the Organosilicon Core

The incorporation of silicon into organic molecules is a strategy employed in medicinal chemistry to modulate their physicochemical and pharmacological properties[5]. The substitution of a carbon atom with a silicon atom can lead to:

- **Enhanced Lipophilicity:** This can improve membrane permeability and cellular uptake.
- **Altered Metabolic Stability:** The Si-C bond can be more stable to metabolic degradation than a C-C bond in certain enzymatic systems, potentially leading to a longer biological half-life.
- **Modified Bonding Geometry:** The longer bond lengths of silicon compared to carbon can alter the overall conformation of a molecule, potentially leading to novel interactions with biological targets.

Organosilicon compounds have been investigated for various therapeutic applications, including as anticancer agents[6]. The dimethylsilane linker in 4,4'-(Dimethylsilylene)bis(oxy)dianiline provides a flexible spacer between the two aminophenoxy units, which could allow for optimal positioning to interact with target proteins or receptors.

Postulated Biological Signaling Pathway Involvement

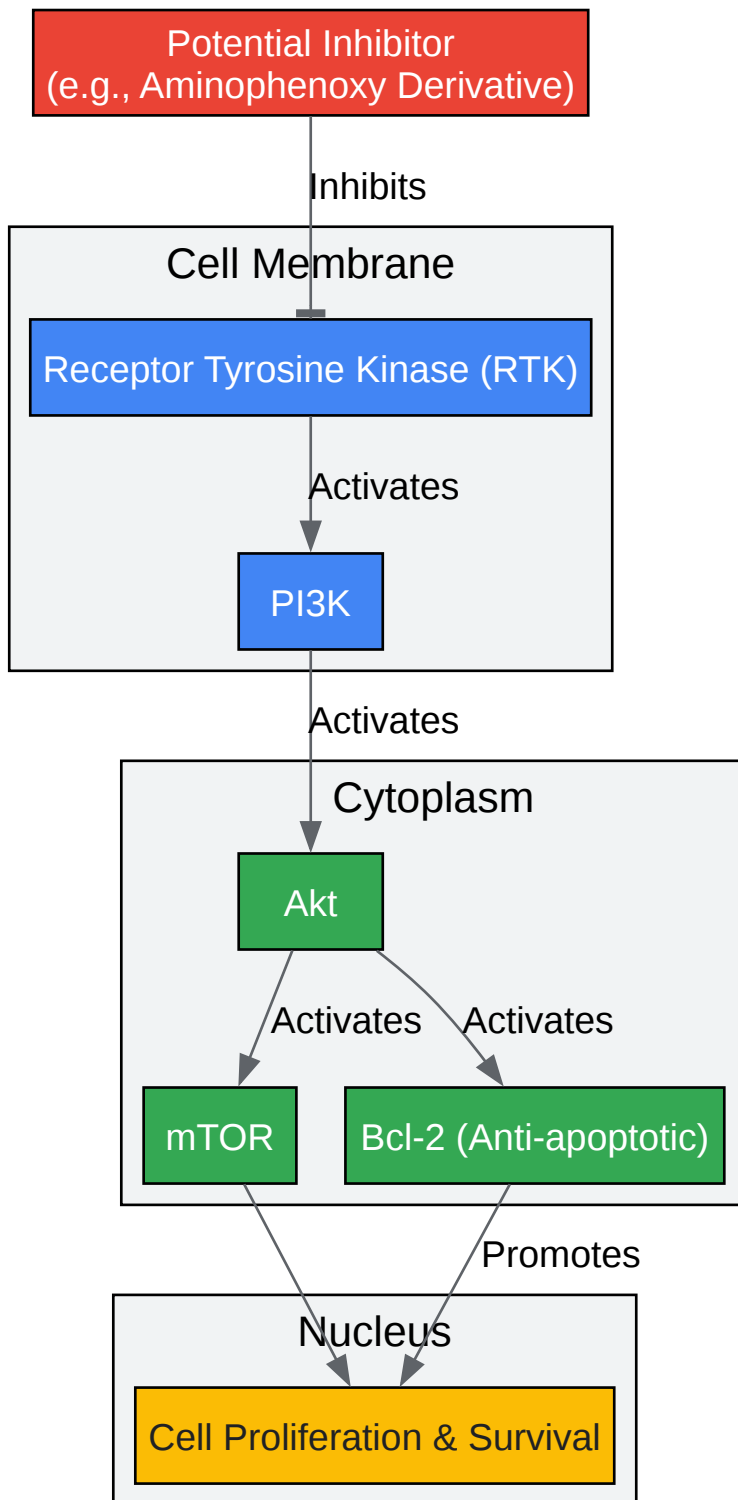
Given the anticancer activity of some aminophenoxy derivatives, it is plausible that if 4,4'-(Dimethylsilylene)bis(oxy)dianiline were to exhibit such properties, it might modulate key signaling pathways involved in cancer cell proliferation and survival, such as the PI3K/Akt or

MAPK/ERK pathways. These pathways are frequently dysregulated in cancer and are common targets for anticancer drugs[7].

Hypothetical Signaling Pathway Diagram

The following diagram illustrates a generalized representation of the PI3K/Akt signaling pathway, which is a potential, though unconfirmed, target for compounds containing the aminophenoxy pharmacophore. It is important to note that this is a hypothetical mechanism and has not been experimentally validated for 4,4'-(Dimethylsilylene)bis(oxy)dianiline.

Hypothetical PI3K/Akt Signaling Pathway Inhibition



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A potential mechanism of action via the PI3K/Akt pathway.

Conclusion

4,4'-(Dimethylsilylene)bis(oxy)dianiline is a readily synthesizable organosilicon compound with well-defined chemical and physical properties. While its current applications are in materials science, its chemical structure, featuring two aminophenoxy pharmacophores and a flexible silane linker, presents an intriguing scaffold for drug discovery. The documented anticancer activities of various aminophenoxy derivatives, coupled with the known benefits of silicon incorporation in medicinal chemistry, suggest that this compound and its analogues warrant investigation for potential therapeutic applications. Future research should focus on the synthesis of a library of related compounds and their systematic evaluation in a range of biological assays to explore their potential as novel drug candidates.

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